Technical Guide: Spectroscopic Validation of 1-Methyl-2,3-diphenylpiperidine HCl

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Compound of Interest

Compound Name:	*1-Methyl-2,3-diphenylpiperidine hydrochloride*
CAS No.:	*6267-65-8*
Cat. No.:	*B15082243*

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Part 1: Chemical Identity & Profile

Compound Name: **1-Methyl-2,3-diphenylpiperidine hydrochloride** CAS Number (HCl): 6267-65-8 CAS Number (Base): 102748-37-8 Molecular Formula: $C_{18}H_{21}N$[1][2] · HCl Molecular Weight: 287.83 g/mol (Salt) / 251.37 g/mol (Base) Structural Class: 2,3-Disubstituted Piperidine / Diarylpiperidine[3]

Structural Significance

Unlike the more common 2,4- or 4,4-substituted piperidines (e.g., 4-benzylpiperidine derivatives), the 2,3-diphenyl substitution pattern creates a crowded steric environment. This leads to distinct spectroscopic signatures, particularly in NMR, where the coupling constants between H2 and H3 are critical for determining the cis/trans diastereomeric relationship.

Part 2: Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

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The NMR data below assumes the trans-diastereomer (the thermodynamically favored form often resulting from reduction of 2,3-diphenylpyridinium precursors), dissolved in $CDCl_3$.

^1H NMR (400 MHz, $CDCl_3$) – Diagnostic Signals

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Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
Aromatic	7.10 – 7.45	Multiplet	10H	Overlapping signals from two phenyl rings (C2-Ph and C3-Ph).
H-2	3.45 – 3.60	Doublet (d)	1H	Critical Diagnostic: Benzylic and -to-nitrogen. Deshielded. The coupling constant ( ) indicates stereochemistry (Hz for trans-diaxial).
H-3	3.10 – 3.25	Multiplet (dt)	1H	Benzylic but -to-nitrogen. Coupled to H-2 and H-4s.
N-CH_3	2.75 – 2.90	Singlet (s)	3H	In the HCl salt, this signal broadens and shifts downfield compared to the free base (~2.1 ppm) due to protonation.
H-6 (eq/ax)	3.00 – 3.40	Multiplet	2H	-to-nitrogen protons.

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				Broadened in salt form.
H-4, H-5	1.60 – 2.20	Multiplet	4H	Methylene backbone protons.
NH^+	11.5 – 12.5	Broad Singlet	1H	Exchangeable acidic proton (visible in dry $CDCl_3$ or DMSO-d_6).

> *Technical Insight: In the HCl salt, the N-CH_3 signal may appear as a doublet due to coupling with the protonated NH^+ (*
>
> Hz), though this often collapses to a broad singlet due to exchange.

^{13}C NMR (100 MHz, $CDCl_3$) – Key Resonances

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Carbon Type	Shift (δ ppm)	Assignment
C=O / C-N	N/A	No carbonyls.
Aromatic C-q	138.5, 141.2	Quaternary carbons of the two phenyl rings.
Aromatic C-H	126.5 – 129.5	Typical phenyl resonances.
C-2	72.5 – 74.0	Most deshielded aliphatic carbon (-N, benzylic).
C-6	54.0 – 56.0	-N methylene.
C-3	48.0 – 50.0	Benzylic methine.
N-CH_3	42.5 – 44.0	N-Methyl group.
C-4, C-5	25.0 – 32.0	Piperidine backbone methylenes.

Mass Spectrometry (MS)

Method: GC-MS (Electron Ionization, 70 eV) or ESI-MS.

- Molecular Ion (M^+): m/z 251 (Free base detected in GC-MS).
- Base Peak: The fragmentation is driven by -cleavage adjacent to the nitrogen.

Fragmentation Pathway:

- m/z 251: Molecular ion.
- m/z 174: Loss of phenyl group (C_6H_5, -77).
- m/z 91: Tropylium ion ($C_7H_7^+$), characteristic of benzyl-containing compounds.

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- m/z 58: $[CH_2=N(CH_3)_2]^+$ equivalent or similar iminium species derived from the N-methyl piperidine ring fragmentation.

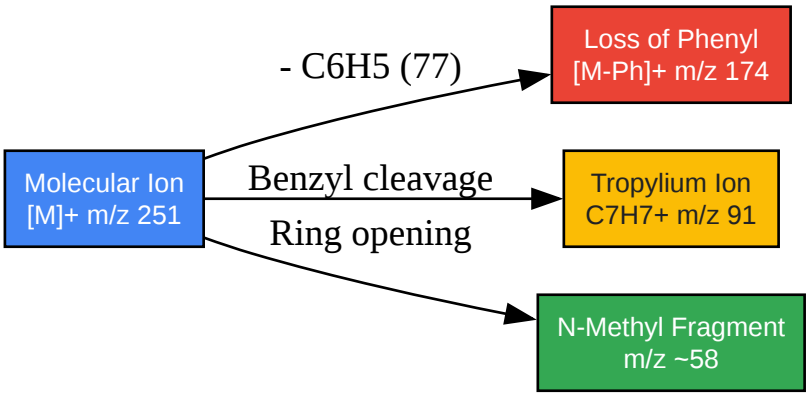

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Figure 1: Predicted fragmentation pathway for 1-Methyl-2,3-diphenylpiperidine under Electron Ionization (EI).

Infrared Spectroscopy (FT-IR)

Sampling: KBr Pellet or ATR (Diamond crystal).

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
2850 – 3000	C-H Stretching	Aliphatic (Piperidine ring) and Aromatic C-H.
2400 – 2700	$N-H^+$ Stretching	Amine Salt Broad Band. Diagnostic for the HCl salt form (the "ammonium band").
1600, 1495	C=C Stretching	Aromatic ring skeletal vibrations.
1450	CH_2 Bending	Methylene scissoring.
700, 750	C-H Out-of-Plane	Mono-substituted benzene rings (strong bands).

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Part 3: Experimental Protocol for Validation

To confirm the identity of a synthesized or purchased batch of CAS 6267-65-8, follow this stepwise workflow.

Sample Preparation for NMR

- Solvent Choice: Use $CDCl_3$ (Deuterated Chloroform) for routine analysis. If solubility is poor or peaks are broad due to exchange, use DMSO-d_6.
- Neutralization (Optional): If the HCl salt signals are too broad, treat a small aliquot (10 mg) with aqueous Na_2CO_3, extract into $CDCl_3$, and run NMR on the free base. This sharpens the N-CH_3 signal and resolves the H-2/H-3 coupling constants.

Differentiation from Isomers

The primary risk is confusion with 1-Methyl-2,4-diphenylpiperidine or 1-Methyl-2,6-diphenylpiperidine.

- 2,3-Isomer (Target): H-2 and H-3 are vicinal. COSY NMR will show a direct cross-peak between the benzylic proton at ~3.5 ppm (H-2) and the proton at ~3.2 ppm (H-3).
- 2,4-Isomer: H-2 and H-4 are separated by a methylene group (C3). COSY will show H-2 coupled to CH_2 protons, not directly to the other benzylic methine.
- 2,6-Isomer: Symmetry often simplifies the spectrum (if cis). H-2 and H-6 would be equivalent or very similar, appearing at the same shift.

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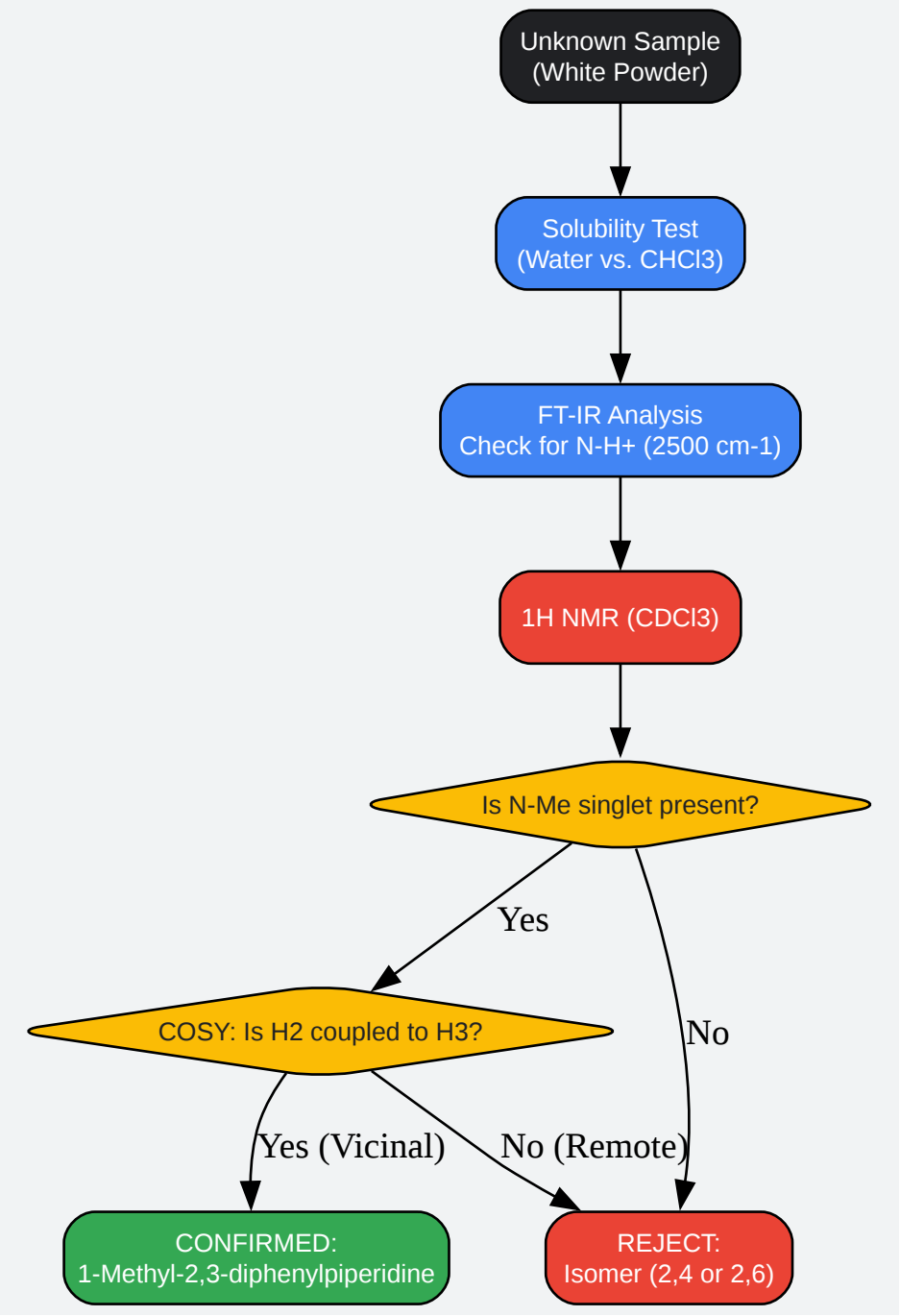

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Figure 2: Logical workflow for structural validation and isomer discrimination.

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